

# Emerging Targets in Neuroinflammation Research

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## Compound Focus: Gardenin A

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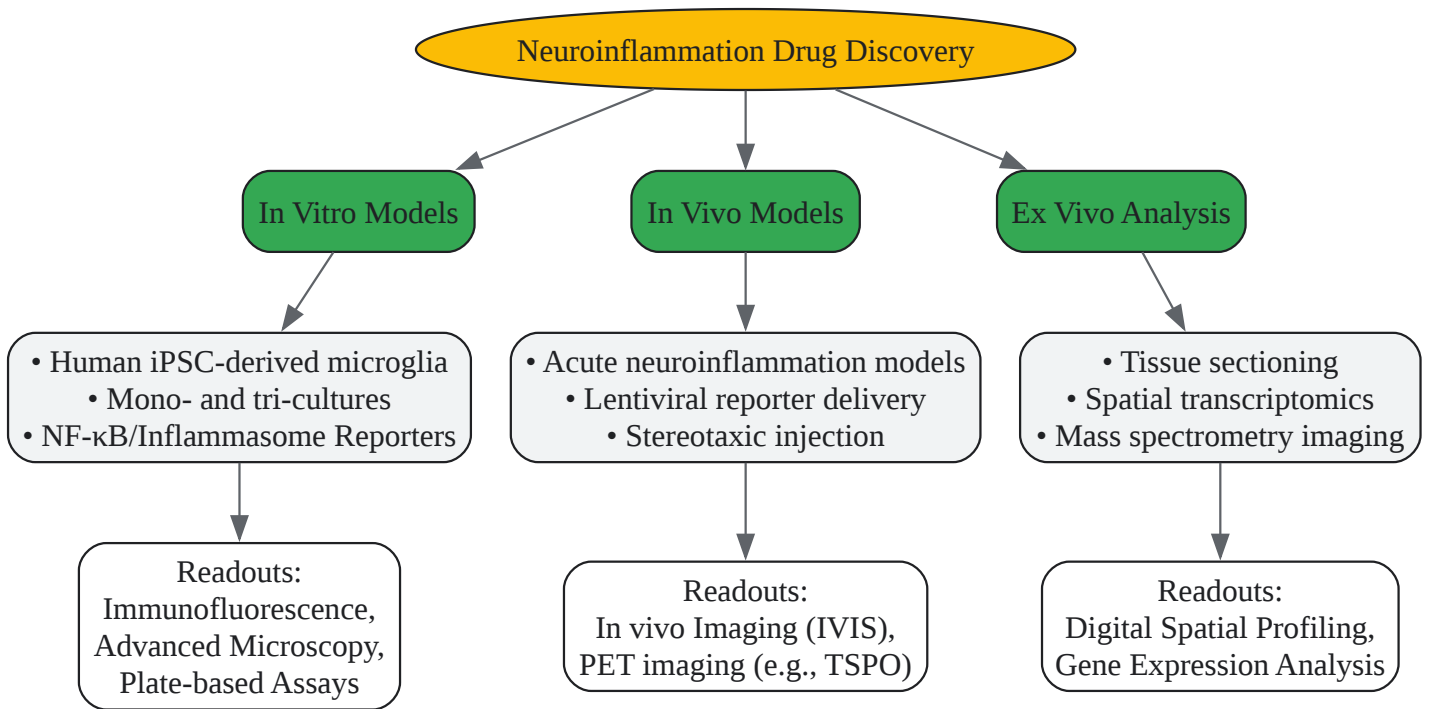
The following table summarizes several key proteins and pathways currently being investigated for modulating neuroinflammation, as identified in the recent literature:

Target/Pathway	Proposed Mechanism in Neuroinflammation	Research Context
INPP5D/SHIP1 [1]	Inhibition blocks SHIP1 protein, potentially enhancing microglia's ability to clear harmful plaques. [1]	Alzheimer's disease; small-molecule inhibitors in optimization. [1]
Nrf2-Keap1 Pathway [2]	Activation upregulates antioxidant genes and inhibits microglia-mediated inflammation. [2]	Neurodegenerative diseases (AD, PD); considered a novel therapeutic approach. [2]
FABP4 [3]	Inhibition in microglia alleviates induced neuroinflammation. [3]	Pre-clinical study for neurodegenerative diseases; focus on blood-brain barrier permeability. [3]
STING/NF-κB/NLRP3 [4]	Neuronal ADRA1 receptor modulates this pathway, driving tauopathy and inflammation. [4]	Alzheimer's disease models; knockdown of ADRA1 ameliorated pathology. [4]

Target/Pathway	Proposed Mechanism in Neuroinflammation	Research Context
<b>NF-κB &amp; Inflammasome</b> [5]	Key signaling pathway and protein complex (containing ASC, Caspase-1) controlling pro-inflammatory cytokine production. [5]	General neuroinflammation; used as measurable endpoints in drug discovery platforms. [5]

## Experimental Models for Profiling Neuroinflammation

Recent publications emphasize robust methodological frameworks for studying neuroinflammation. The following diagram illustrates a multi-modal approach that integrates in vitro and in vivo models to improve translational outcomes in drug discovery [5].



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*Experimental models and readouts for neuroinflammation drug discovery [5].*

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## References

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